

Application Notes: Preparation of NS1643 Stock Solution in DMSO

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Compound of Interest

Compound Name: NS1643

Cat. No.: B1680090

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Introduction

NS1643 is a potent activator of the human ether-a-go-go-related gene (hERG) K⁺ channels (Kv11.1), with a reported EC₅₀ of 10.5 µM.[1][2][3] It is a valuable tool in electrophysiology and pharmacology for studying the role of hERG channels in cardiac action potential repolarization and its potential as an antiarrhythmic agent.[3][4] Furthermore, **NS1643** has been investigated for its effects on other potassium channels, such as Kv11.2 (hERG2), and its potential antineoplastic properties in cancer research by inducing senescence in tumor cells.[5][6] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **NS1643** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical and Solubility Data

A summary of the essential properties of **NS1643** is provided below. This data is crucial for accurate calculations and proper handling of the compound.

Property	Value	Citations
Chemical Name	N,N'-Bis[2-hydroxy-5-(trifluoromethyl)phenyl]urea	[3][7]
Molecular Formula	C ₁₅ H ₁₀ F ₆ N ₂ O ₃	[2][7]
Molecular Weight (M.Wt)	380.24 g/mol	[2][3][8]
CAS Number	448895-37-2	[2][7]
Appearance	Crystalline solid	[7]
Solubility in DMSO	≥ 25 mM (up to 199.87 mM reported)	[1][2][3][8]
Purity	≥98%	[3]
Powder Storage	-20°C for up to 3 years	[1][2]
Solution Storage (in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[1][2][9]

Experimental Protocol: Preparing a 10 mM NS1643 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **NS1643** in DMSO.

Materials and Equipment

- **NS1643** powder (purity ≥98%)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO), newly opened to avoid moisture absorption[1][8]
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips

- Vortex mixer
- Sonicator (optional, for aiding dissolution)[1][2]
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Calculation

To prepare a 10 mM stock solution, the required mass of **NS1643** must be calculated using its molecular weight (380.24 g/mol).

Formula: Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (g/mol)

Example Calculation for 1 mL of 10 mM Stock Solution:

- Mass (mg) = 10 mmol/L × 0.001 L × 380.24 g/mol
- Mass (mg) = 3.8024 mg

Therefore, 3.80 mg of **NS1643** is needed to prepare 1 mL of a 10 mM stock solution. Adjust the mass and volume as required for your experimental needs. A reconstitution calculator can also be used for quick calculations.[3]

Step-by-Step Procedure

- Preparation: Before starting, allow the **NS1643** powder to equilibrate to room temperature to prevent condensation. Ensure all equipment is clean and dry.
- Weighing: Carefully weigh out the calculated amount of **NS1643** powder (e.g., 3.80 mg) using an analytical balance and transfer it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of high-purity DMSO (e.g., 1 mL) to the tube containing the **NS1643** powder.
- Dissolution: Cap the tube securely and vortex the solution vigorously until the powder is completely dissolved. If precipitation or difficulty in dissolving occurs, gentle warming or

sonication can be used to aid dissolution.^{[1][2]} Visually inspect the solution to ensure it is clear and free of particulates.

- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[10]
- Storage: Store the aliquots in a light-protected container at -20°C or -80°C.^{[1][2][10]} For long-term storage (up to 2 years), -80°C is recommended.^[1]

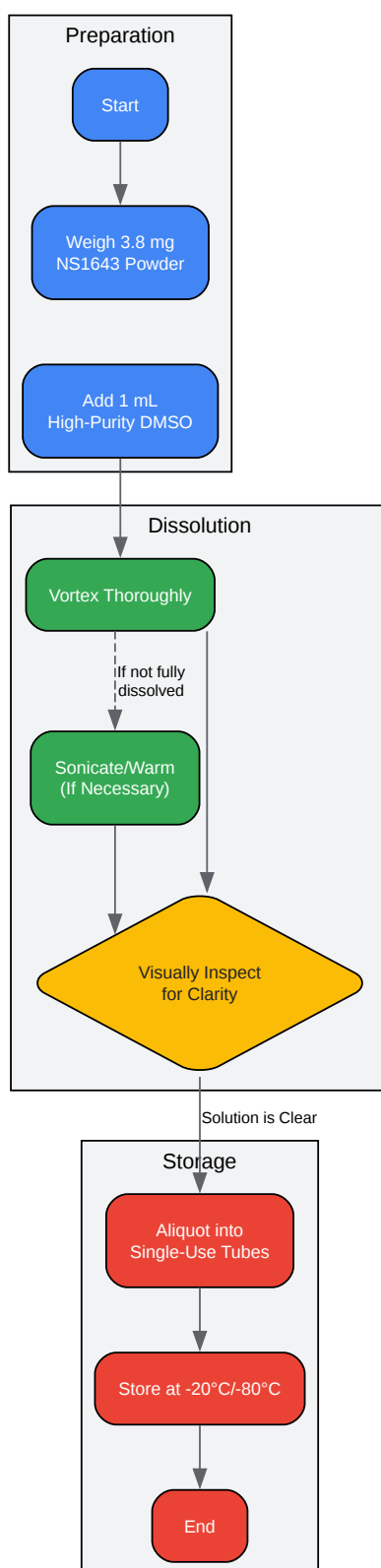
Dilution to Working Solution

For cell-based assays, the DMSO stock solution should be diluted in the appropriate culture medium to the final desired concentration. It is crucial to maintain the final DMSO concentration in the working solution below 0.5% to avoid cytotoxicity.^[10] A negative control containing the same final concentration of DMSO should always be included in experiments.^[10]

Diagrams

Experimental Workflow

The following diagram illustrates the workflow for preparing the **NS1643** stock solution.

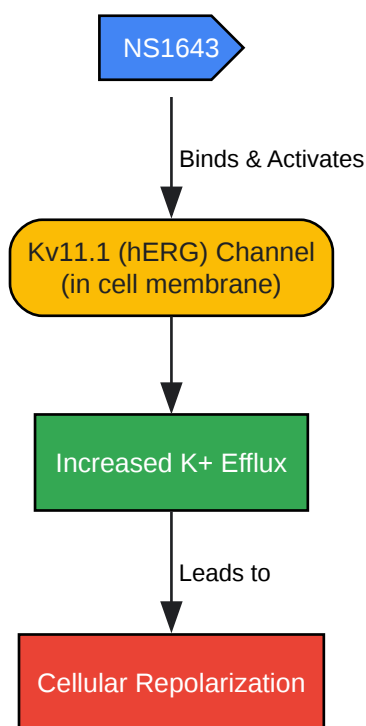


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Caption: Workflow for preparing **NS1643** stock solution.

Mechanism of Action: hERG Channel Activation

NS1643 acts as an activator of the Kv11.1 (hERG) potassium channel. This action increases the outward flow of potassium ions (K⁺) across the cell membrane, which is a key process in the repolarization phase of the cardiac action potential.



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Caption: Simplified pathway of **NS1643** action on hERG channels.

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